

Unveiling the Bioactive Potential of 3-Methoxyphenyl Isothiocyanate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxyphenyl isothiocyanate

Cat. No.: B1266629

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methoxyphenyl isothiocyanate (3-MPI) is an aromatic isothiocyanate, a class of organic compounds characterized by the $-N=C=S$ functional group. Isothiocyanates are of significant interest in the scientific community due to their presence in cruciferous vegetables and their wide-ranging biological activities, including anticancer, anti-inflammatory, and antioxidant properties. While extensive research has been conducted on isothiocyanates like sulforaphane and benzyl isothiocyanate, the specific biological profile of **3-Methoxyphenyl isothiocyanate** is an emerging area of investigation. This technical guide provides a comprehensive overview of the currently available data on the biological activities of 3-MPI, with a focus on its anti-inflammatory and cholinesterase inhibitory effects. This document aims to serve as a valuable resource for researchers and professionals in drug discovery and development by consolidating quantitative data, detailing experimental methodologies, and visualizing key pathways.

Physicochemical Properties

| Property | Value |
|-------------------|--------------------------------------|
| CAS Number | 3125-64-2[1] |
| Molecular Formula | C ₈ H ₇ NOS[1] |
| Molecular Weight | 165.21 g/mol [1] |
| Appearance | Clear colorless to yellow liquid |
| Boiling Point | 129 °C at 11 mmHg[1] |
| Density | 1.179 g/mL at 25 °C[1] |
| Refractive Index | n ₂₀ /D 1.64[1] |

Biological Activities of 3-Methoxyphenyl Isothiocyanate

Current research indicates that **3-Methoxyphenyl isothiocyanate** possesses notable anti-inflammatory, cholinesterase inhibitory, and antioxidant activities.

Anti-inflammatory Activity

3-Methoxyphenyl isothiocyanate has demonstrated significant anti-inflammatory properties, primarily through the inhibition of the cyclooxygenase-2 (COX-2) enzyme. COX-2 is a key enzyme in the inflammatory pathway, responsible for the synthesis of prostaglandins.

Quantitative Data: COX-2 Inhibition

| Compound | Concentration | Percent Inhibition |
|--------------------------------|---------------|--------------------|
| 3-Methoxyphenyl isothiocyanate | 50 µM | ~99% |

This data highlights 3-MPI as a potent inhibitor of the COX-2 enzyme.

Cholinesterase Inhibition

3-Methoxyphenyl isothiocyanate has also been identified as an inhibitor of cholinesterase enzymes, specifically acetylcholinesterase (AChE) and butyrylcholinesterase (BChE). Inhibition of these enzymes is a key therapeutic strategy for conditions such as Alzheimer's disease.

Quantitative Data: Cholinesterase Inhibition

| Enzyme | Concentration | Percent Inhibition |
|------------------------------|---------------|--------------------|
| Butyrylcholinesterase (BChE) | 1.14 mM | 49.2% |
| Acetylcholinesterase (AChE) | 1.14 mM | 61.4% |

Antioxidant Activity

The antioxidant potential of **3-Methoxyphenyl isothiocyanate** has been evaluated using the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay.

Quantitative Data: Antioxidant Activity

| Assay | IC ₅₀ Value |
|-------------------------|------------------------|
| DPPH Radical Scavenging | 1.16 mM |

Potential Anticancer Activity: An Area for Future Research

While many isothiocyanates are recognized for their anticancer properties, there is currently a notable lack of specific data on the cytotoxic effects of **3-Methoxyphenyl isothiocyanate** against cancer cell lines. The general mechanism of anticancer action for isothiocyanates involves the induction of apoptosis (programmed cell death), cell cycle arrest, and modulation of key signaling pathways. For illustrative purposes, data from closely related and well-studied isothiocyanates are presented below. It is crucial to note that these data do not directly represent the activity of **3-Methoxyphenyl isothiocyanate** and should be considered as a basis for future investigation.

Illustrative Quantitative Data: Anticancer Activity of Related Isothiocyanates

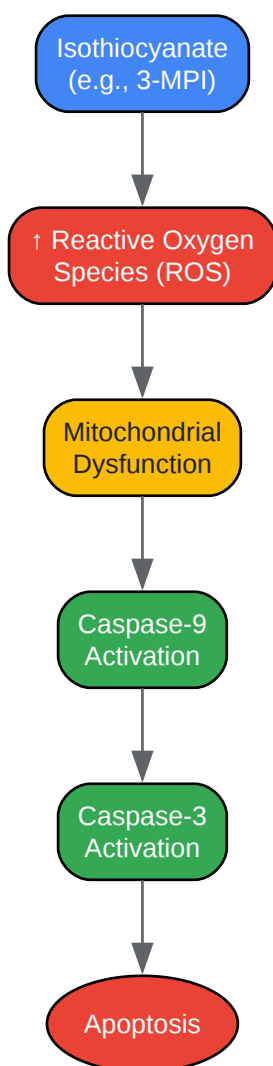
| Isothiocyanate | Cancer Cell Line | IC ₅₀ Value | Reference |
|--------------------------|-------------------------|------------------------|-----------|
| Sulforaphane | SKM-1 (Human AML) | 7.0–8.0 μ M | [2] |
| Benzyl isothiocyanate | SKM-1 (Human AML) | 4.0–5.0 μ M | [2] |
| Phenethyl isothiocyanate | CaSki (Cervical Cancer) | ~18 μ M (at 24h) | [3] |

Mechanisms of Action: Inferred from the Isothiocyanate Class

The precise molecular mechanisms of **3-Methoxyphenyl isothiocyanate** are still under investigation. However, based on the well-documented activities of other isothiocyanates, several key signaling pathways are likely to be involved.

Apoptosis Induction

Isothiocyanates are known to induce apoptosis in cancer cells through both intrinsic and extrinsic pathways.[4][5] This often involves the activation of caspase enzymes, which are key executioners of apoptosis.

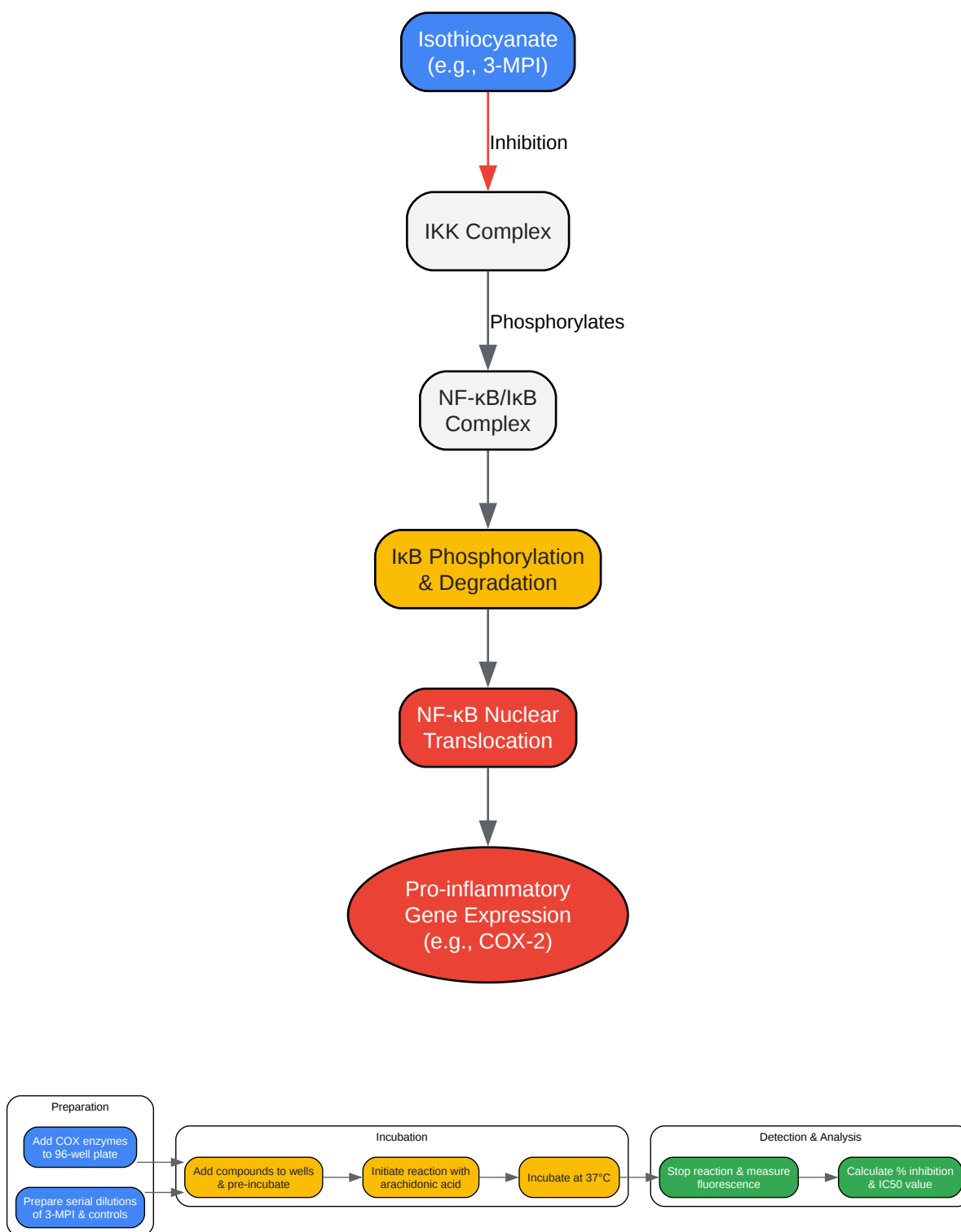


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Caption: Inferred apoptotic pathway for isothiocyanates.

Anti-inflammatory Signaling

The anti-inflammatory effects of isothiocyanates are often mediated by the inhibition of pro-inflammatory signaling pathways such as the NF- κ B pathway, leading to reduced expression of inflammatory mediators like COX-2.



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- To cite this document: BenchChem. [Unveiling the Bioactive Potential of 3-Methoxyphenyl Isothiocyanate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266629#biological-activity-of-3-methoxyphenyl-isothiocyanate]

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